

# Technical Guide: Safety & Hazards of 3-Chloro-3',5'-dimethyl-4'-methoxybenzophenone

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *3-Chloro-3',5'-dimethyl-4'-methoxybenzophenone*

CAS No.: 61259-85-6

Cat. No.: B1597683

[Get Quote](#)

## Executive Technical Summary

**3-Chloro-3',5'-dimethyl-4'-methoxybenzophenone** is a halogenated diaryl ketone utilized primarily as an intermediate in the synthesis of pharmaceuticals (specifically PPAR

agonists like fenofibrate analogs) and agrochemicals (fungicides).[1] Its structure combines a lipophilic chlorobenzoyl ring with an electron-rich dimethyl-anisole ring, imparting specific reactivity and toxicological properties.[1]

- CAS Number: 61259-85-6[1][2][3]
- Molecular Formula:  
[1]
- Molecular Weight: 274.74 g/mol [2]
- Primary Hazard Class: Skin/Eye Irritant (Category 2), STOT-SE (Category 3).[1]

- Critical Risk: Potential for cumulative aquatic toxicity and photo-induced dermatological sensitization typical of the benzophenone scaffold.[1]

## Physicochemical Profile & Stability

Understanding the physical state is the first line of defense in exposure control.

Property	Value / Characteristic	Safety Implication
Physical State	Solid (Crystalline powder)	Dust inhalation risk; requires local exhaust ventilation (LEV). [1]
Melting Point	95–98 °C (Predicted)	Stable solid at RT; melt hazard only during high-temp processing.[1]
Solubility	Low in water; High in DCM, Ethyl Acetate, DMSO	Lipophilic; readily penetrates skin barriers if dissolved in organic solvents.
Partition Coeff. (LogP)	~4.5 (Predicted)	High bioaccumulation potential; strictly avoid release to water systems.
Reactivity	Stable; Incompatible with strong oxidizers	Avoid co-storage with nitrates or perchlorates.[1]

## Hazard Identification & Toxicology (GHS Framework)

While specific toxicological data for this isomer is limited, its profile is derived from Structure-Activity Relationships (SAR) with closely related analogs (e.g., 4-chloro-benzophenone and fenofibrate intermediates).[1]

### GHS Classification (Derived)

- Signal Word:WARNING

- H315: Causes skin irritation.[1][4][5]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4][6]
- H411: Toxic to aquatic life with long-lasting effects (Based on benzophenone core).[1]

## Toxicological Mechanisms

- Dermatological Sensitization: The benzophenone moiety is a known photo-hapten.[1] Upon exposure to UV light, it can form radical species that bind to skin proteins, potentially causing photo-allergic contact dermatitis.[1]
- Endocrine Disruption Potential: Benzophenones are scrutinized for estrogenic activity.[1] While the 3',5'-dimethyl substitution sterically hinders metabolic activation compared to unsubstituted benzophenone, precautionary handling as a potential endocrine disruptor is required.[1]
- Metabolic Activation: The p-methoxy group is a site for O-demethylation by Cytochrome P450 enzymes, leading to phenolic metabolites which may undergo quinone-methide formation—a mechanism for cellular toxicity.[1]

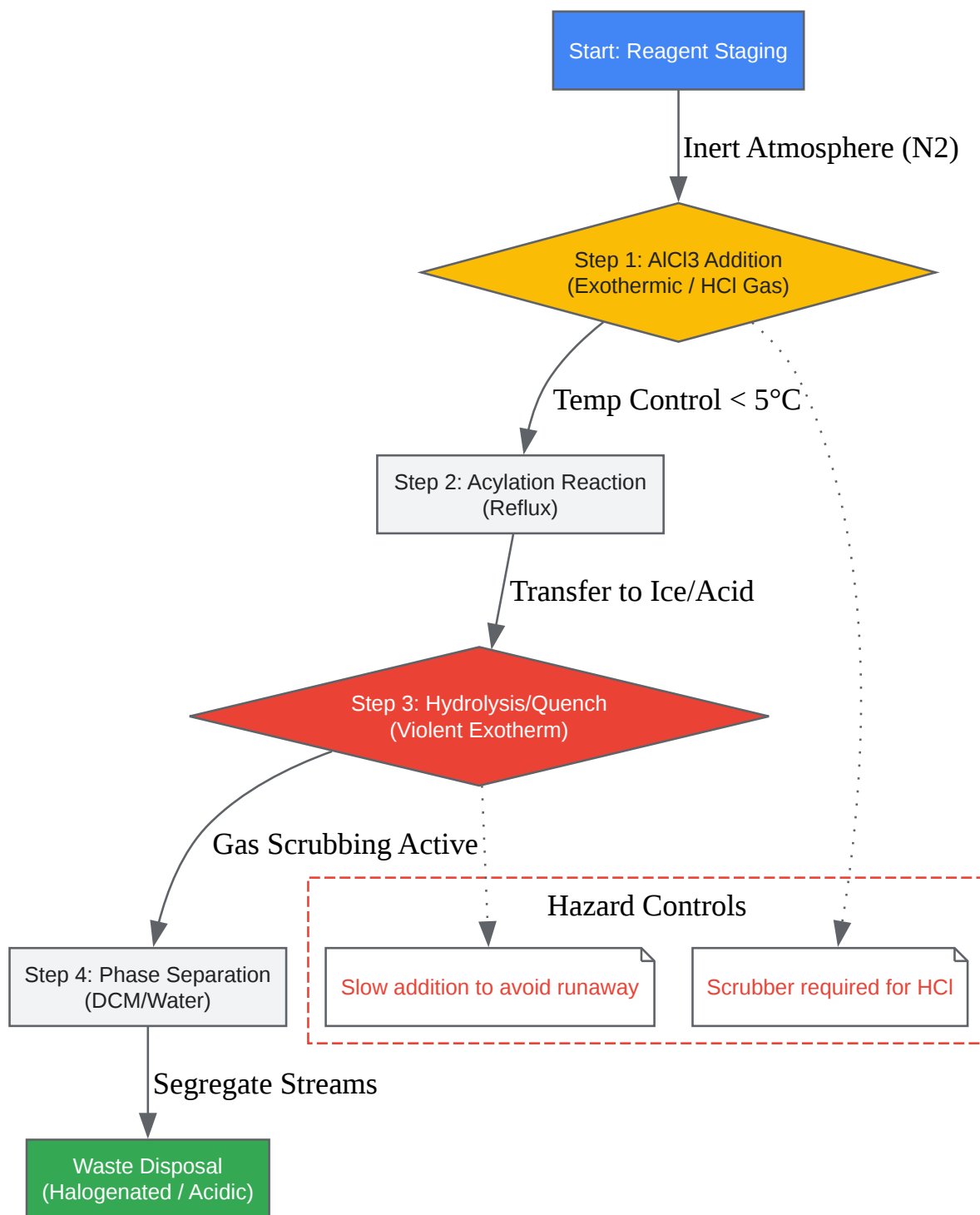
## Synthesis Safety & Process Hazards

The synthesis of this compound typically involves Friedel-Crafts Acylation.[1][7] This process introduces specific high-risk hazards that must be managed.

### Reaction Workflow Hazards

- Reagents: 3-Chlorobenzoyl chloride + 2,6-Dimethylanisole.[1]
- Catalyst: Aluminum Chloride ( ) – High Hazard.
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).[1]

## Critical Control Points (Diagram)



[Click to download full resolution via product page](#)

Figure 1: Critical Safety Control Points during Friedel-Crafts synthesis.[1] Note the high-risk quenching step.

## Safe Handling Protocols

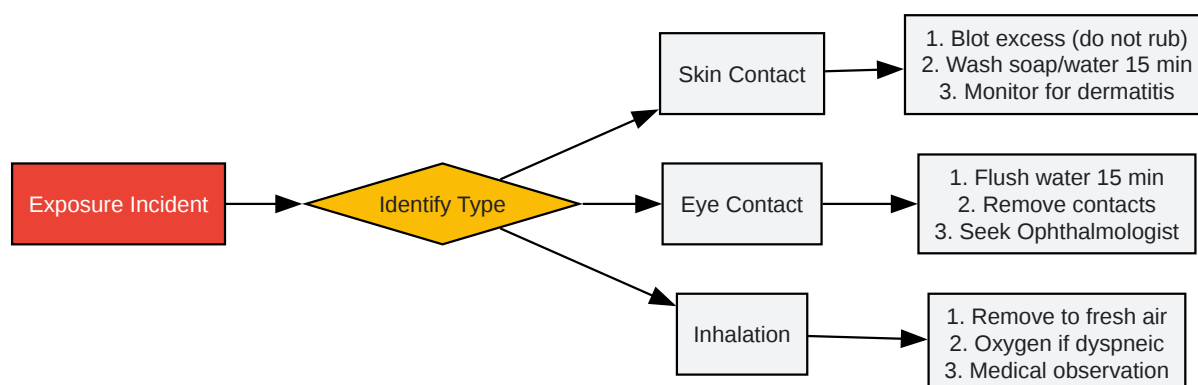
### Engineering Controls

- Primary: All weighing and transfer operations must occur inside a certified chemical fume hood.
- Secondary: Use a static-dissipative balance enclosure if handling fine powder to prevent dust clouds.[1]
- Ventilation: Ensure face velocity > 0.5 m/s.

### Personal Protective Equipment (PPE)

- Hands: Double-gloving recommended.[1] Inner: Nitrile (4 mil); Outer: Nitrile (8 mil) or Laminate (Silver Shield) if dissolving in DCM.
- Eyes: Chemical splash goggles.[1] Standard safety glasses are insufficient for synthesis due to potential acid chloride splashes.[1]
- Body: Lab coat (cotton/polyester) + chemically resistant apron during quenching steps.

### Emergency Response Decision Tree



[Click to download full resolution via product page](#)

Figure 2: Immediate response protocols for exposure incidents.

## Storage & Regulatory Compliance

- Storage Conditions: Store in a cool, dry place (2–8 °C recommended for long-term stability) under an inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or hydrolysis.
- Container: Amber glass to prevent UV-induced degradation (benzophenones are photo-active).[1]
- Regulatory Status:
  - TSCA (USA): Likely inactive/R&D exemption status. Ensure use is strictly limited to R&D purposes under the supervision of a technically qualified individual.
  - REACH (EU): Not fully registered; treat as a substance of very high concern (SVHC) regarding aquatic release.

## References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 82719, 4-Chloro-4'-methoxybenzophenone (Analogous Structure).[1] Retrieved from [\[Link\]](#)[1]
- European Chemicals Agency (ECHA).Substance Information: Benzophenone derivatives and aquatic toxicity profiles.[1][8] Retrieved from [\[Link\]](#)[1]
- Carey, F. A., & Sundberg, R. J.Advanced Organic Chemistry: Part B: Reactions and Synthesis. (Friedel-Crafts Acylation Safety). Springer.[1]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. prepchem.com \[prepchem.com\]](#)
- [2. Page loading... \[guidechem.com\]](#)
- [3. matrixscientific.com \[matrixscientific.com\]](#)
- [4. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. files.dep.state.pa.us \[files.dep.state.pa.us\]](#)
- [7. ijraset.com \[ijraset.com\]](#)
- [8. 4-Chloro-4'-methoxybenzophenone | C<sub>14</sub>H<sub>11</sub>ClO<sub>2</sub> | CID 82719 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Safety & Hazards of 3-Chloro-3',5'-dimethyl-4'-methoxybenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1597683/docs#technical-guide-safety-hazards-of-3-chloro-3-5-dimethyl-4-methoxybenzophenone>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check